

Technical Deep Dive: Spectroscopic Analysis of Butyl Ethenyl(methyl)phosphinate

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Compound of Interest

Compound Name: *Butyl ethenyl(methyl)phosphinate*

CAS No.: 5238-94-8

Cat. No.: B2718821

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Executive Summary

Compound Identity: **Butyl ethenyl(methyl)phosphinate** CAS: 5238-94-8 Molecular Formula:

Role: Organophosphorus monomer, flame retardant intermediate, and precursor for poly(vinyl phosphinates).^[1]

This technical guide provides a comprehensive spectroscopic profile of **Butyl ethenyl(methyl)phosphinate**. Unlike simple phosphonates, this molecule features a phosphinate core (

bonds), specifically containing both a P-Methyl and a P-Vinyl group. This unique architecture creates distinct spectral signatures—particularly in Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS)—that distinguish it from its dialkyl phosphonate analogs.

The following analysis synthesizes empirical data with organophosphorus stereoelectronic principles to provide a self-validating identification protocol.

Molecular Architecture & Stereochemistry

Before analyzing spectra, one must understand the magnetic and vibrational environment. The phosphorus atom is a chiral center, bonded to four distinct groups:

- Oxygen (Double bond,

)^[2]^[3]

- Methyl group (

)

- Ethenyl (Vinyl) group (

)

- Butoxy group (

)

Consequently, the molecule exists as a racemate. While enantiomers yield identical NMR spectra in achiral solvents, the chirality induces diastereotopicity in the protons of the butyl chain (specifically the

), potentially complicating the

NMR splitting patterns.

Nuclear Magnetic Resonance (NMR) Profiling^[1]^[4]

The presence of the

nucleus (100% natural abundance, spin 1/2) dominates the NMR profile, acting as a "spy nucleus" that splits signals in both

and

spectra.

A. NMR: The Anchor

The chemical shift of phosphinates is distinct from phosphates and phosphonates. The electron-donating alkyl/alkenyl groups attached directly to phosphorus shield the nucleus less

than alkoxy groups.

Parameter	Value (approx.)	Notes
Chemical Shift ()	30.0 – 40.0 ppm	Downfield relative to (0 ppm). Distinct from phosphonates (10-25 ppm).
Multiplicity	Multiplet	Uncoupled: Singlet. Coupled: Broadened by multiple interactions.

B. NMR: Scalar Coupling Logic

The proton spectrum is defined by heteronuclear coupling ().

- The P-Methyl Group (Diagnostic): Unlike a methoxy group (), the methyl group attached directly to phosphorus () appears upfield () with a large geminal coupling constant.
- The Vinyl Group: Forms an system (where). The phosphorus coupling complicates the standard alkene splitting.

Predicted

Data Table (

):

Moiety	Shift (ppm)	Multiplicity	Coupling Constants (Hz)	Assignment
Vinyl (internal)	6.0 – 6.4	Multiplet (dd)	,	-Vinyl proton
Vinyl (terminal)	5.8 – 6.2	Multiplet	,	-Vinyl protons
(Butyl)	3.9 – 4.1	Multiplet (dt)	,	-Methylene of ester
	1.4 – 1.6	Doublet		Diagnostic P-Me bond
Butyl Chain	1.3 – 1.7	Multiplets	Standard aliphatic	-CH ₂
Butyl Methyl	0.9	Triplet		Terminal Methyl

C. NMR: The Doublet Verification

Every carbon atom within 3 bonds of the phosphorus atom will appear as a doublet due to coupling.

- P-Methyl Carbon:

ppm. Huge coupling (Hz).

- Vinyl

-Carbon:

ppm. Large coupling (

Hz).

- Vinyl

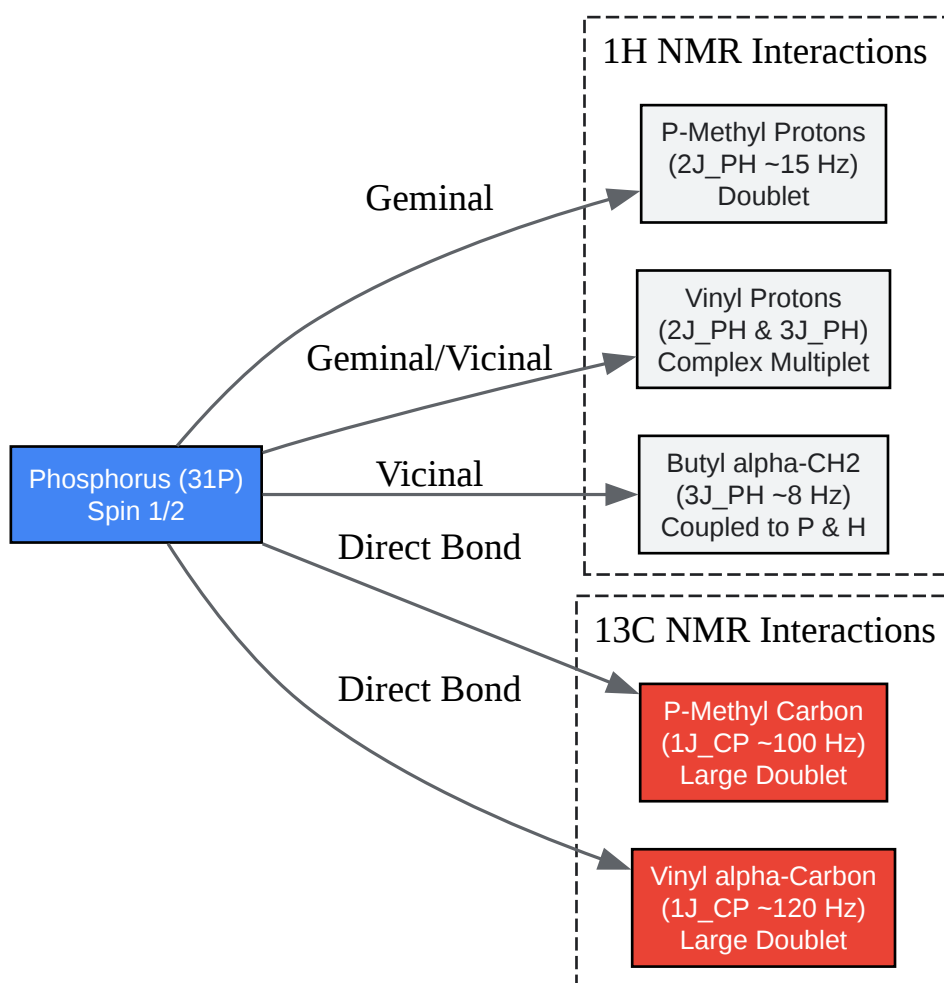
-Carbon:

ppm. Moderate coupling (

Hz).

Visualization: NMR Coupling Logic

The following diagram illustrates the scalar coupling pathways that generate the complex splitting patterns observed.



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Caption: Scalar coupling pathways originating from the central Phosphorus nucleus, defining the splitting patterns in ^1H and ^{13}C spectra.

Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy serves as a rapid "functional group fingerprint." For **Butyl ethenyl(methyl)phosphinate**, we look for the coexistence of the phosphinate ester and the vinyl group.

Frequency ()	Intensity	Vibrational Mode	Diagnostic Value
1200 – 1250	Strong	Stretching	Primary confirmation of oxidized phosphorus.
1615 – 1625	Medium	Stretching	Confirms the vinyl group. Often weaker than carbonyls.
1030 – 1060	Strong	Stretching	Confirms the butyl ester linkage.
1300	Medium	Deformation	Specific to P-Methyl (distinct from C-Methyl).
950 – 990	Medium	Wagging	Out-of-plane bending for vinyl group.

Critical Check: Absence of a broad band at 3400

(OH) confirms the ester is intact and not hydrolyzed to the phosphinic acid.

Mass Spectrometry (MS) Fragmentation[5][7]

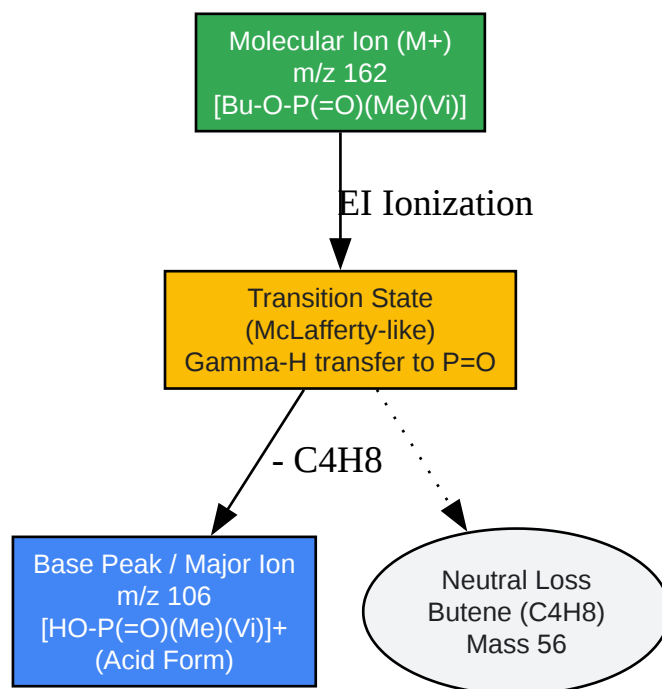
Mass spec analysis of phosphinate esters follows specific rearrangement pathways. The McLafferty Rearrangement is the dominant mechanism for butyl esters, leading to the expulsion of butene.

Fragmentation Pathway[5][7][8]

- Molecular Ion (m/z 162.
): m/z 162.
- McLafferty Rearrangement: The carbonyl oxygen ($P=O$) abstracts a γ -hydrogen from the butyl chain.
- Expulsion: Neutral loss of 1-butene (56 Da).
- Product Ion: Ethenyl(methyl)phosphinic acid radical cation (m/z 106).

Secondary Pathway:

α -cleavage is less common in phosphinates compared to carbonyls, but loss of the vinyl group or methyl group can occur at higher energies.



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Caption: The dominant McLafferty rearrangement pathway characteristic of butyl phosphinate esters under Electron Impact (EI) ionization.

Experimental Protocols

Protocol A: Sample Preparation for NMR

To ensure sharp resolution of couplings.

- Solvent Selection: Use

(Chloroform-d) as the standard. If P-Me and Butyl signals overlap, switch to

(Benzene-d6) to induce an aromatic solvent induced shift (ASIS).

- Concentration: Dissolve ~10-15 mg of analyte in 0.6 mL solvent. High concentration can cause viscosity broadening in

.

- Reference: Use residual

(

7.26) for

. For

, an external standard of 85%

(0 ppm) is required, or use the unified scale based on the lock signal.

Protocol B: GC-MS Analysis

Due to the polarity of the P=O bond, phosphinates can tail on non-polar columns.

- Column: Use a mid-polarity column (e.g., DB-1701 or DB-WAX) rather than a standard DB-5 to improve peak shape.
- Inlet: Split injection (50:1) at 250°C.
- Program: Start at 60°C (hold 2 min)

Ramp 10°C/min

240°C.

- Derivatization (Optional): If hydrolysis is suspected (presence of acid), derivatize with BSTFA to form the TMS-ester for better volatility.

References

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